

Introduction: The Analytical Challenge of a Polysubstituted Aromatic Intermediate

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Compound of Interest

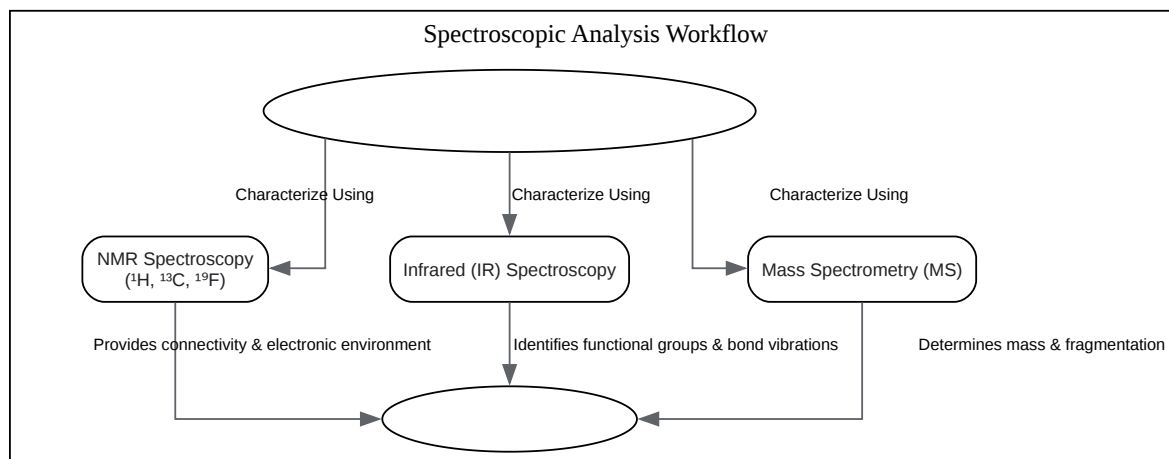
Compound Name: *5-Bromo-1-chloro-3-fluoro-2-iodobenzene*
CAS No.: 83027-73-0
Cat. No.: B1371629

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5-Bromo-1-chloro-3-fluoro-2-iodobenzene (CAS No. 83027-73-0) is a highly substituted aromatic compound with significant potential as a building block in the synthesis of complex organic molecules for pharmaceuticals and advanced materials.^{[1][2]} Its utility stems from the distinct reactivity of its four different halogen substituents, which allows for selective, sequential cross-coupling reactions. However, the very complexity that makes this molecule synthetically valuable also presents a challenge for unambiguous structural characterization.

Publicly available experimental spectroscopic data for this specific compound is notably scarce.^{[3][4]} This guide, therefore, adopts a predictive and pedagogical approach. As a Senior Application Scientist, my objective is to leverage foundational spectroscopic principles and data from analogous structures to construct a reliable, predicted spectroscopic profile for **5-Bromo-1-chloro-3-fluoro-2-iodobenzene**. This document serves not only as a data repository but also as a case study in the analytical logic required to characterize complex small molecules.

The workflow for this analytical endeavor is rooted in a multi-technique approach, ensuring that the structural hypothesis is validated through orthogonal methods.



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Caption: A logical workflow for the structural elucidation of an organic compound.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy – Mapping the Electronic Landscape

NMR spectroscopy is the most powerful tool for determining the precise connectivity of a molecule in solution. For **5-Bromo-1-chloro-3-fluoro-2-iodobenzene**, a combination of ¹H, ¹³C, and ¹⁹F NMR would be required for full characterization. The predictions below are based on established substituent chemical shift effects in benzene rings.

Experimental Protocol: NMR Data Acquisition

- Sample Preparation:
 - For ¹H NMR: Dissolve 5-10 mg of the solid compound in approximately 0.7 mL of deuterated chloroform (CDCl₃) or deuterated dimethyl sulfoxide (DMSO-d₆).
 - For ¹³C NMR: A higher concentration is required due to the low natural abundance of ¹³C. Dissolve 20-50 mg of the compound in 0.7 mL of the chosen deuterated solvent.

- Instrumentation: A 400 MHz (or higher) NMR spectrometer is recommended to achieve good signal dispersion.
- ^1H NMR Parameters:
 - Pulse Program: Standard single-pulse ('zg30').
 - Spectral Width: -2 to 10 ppm.
 - Acquisition Time: ~3-4 seconds.
 - Relaxation Delay: 2 seconds.
 - Number of Scans: 16.
- ^{13}C NMR Parameters:
 - Pulse Program: Standard proton-decoupled ('zgpg30').
 - Spectral Width: 0 to 160 ppm.
 - Number of Scans: 1024 or more, depending on concentration.
- ^{19}F NMR Parameters:
 - Pulse Program: Standard single-pulse, proton-decoupled.
 - Spectral Width: Set relative to a reference like CFCl_3 .

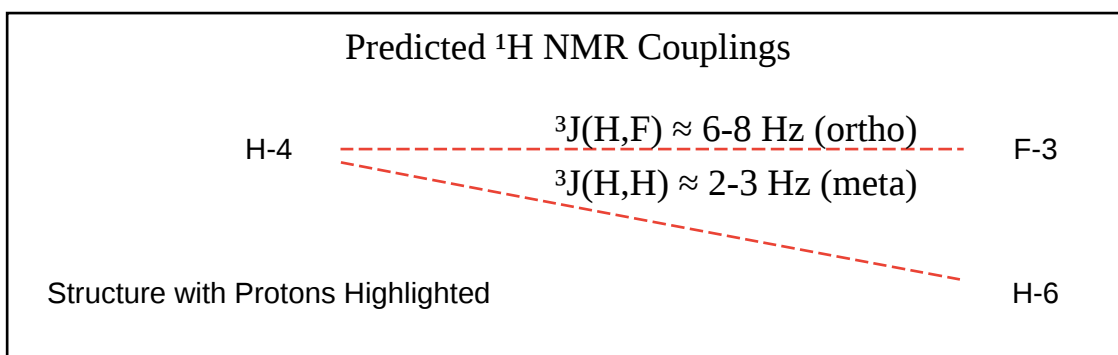
Predicted ^1H NMR Spectrum

The molecule has two aromatic protons, H-4 and H-6. Their chemical shifts are influenced by the surrounding halogens. The iodine at C-2 is weakly electron-withdrawing, while the fluorine at C-3, chlorine at C-1, and bromine at C-5 are strongly electron-withdrawing, deshielding the adjacent protons.

- H-4: This proton is ortho to the fluorine and meta to the bromine. It will experience significant deshielding from the fluorine. We expect it to be a doublet due to coupling with the fluorine.

- H-6: This proton is ortho to the bromine and meta to the chlorine. It will appear as a simple doublet due to coupling with H-4.

The key interaction defining the spectrum is the coupling between the remaining protons and the fluorine atom.



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Caption: Predicted key spin-spin couplings for **5-Bromo-1-chloro-3-fluoro-2-iodobenzene**.

Table 1: Predicted ^1H NMR Data (400 MHz, CDCl_3)

Signal Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Rationale
H-4	7.60 - 7.75	Doublet of doublets (dd)	$^3\text{J}(\text{H},\text{F}) \approx 7.0$, $^4\text{J}(\text{H},\text{H}) \approx 2.5$	Deshielded by ortho-F and meta-Br. Coupled to both F-3 and H-6.

| H-6 | 7.45 - 7.60 | Doublet (d) | $^4\text{J}(\text{H},\text{H}) \approx 2.5$ | Deshielded by ortho-Br and meta-Cl. Coupled to H-4. |

Predicted ^{13}C NMR Spectrum

The ^{13}C spectrum will show six distinct signals for the aromatic carbons. The chemical shifts are dominated by two factors: the inductive effect of the directly bonded halogen and coupling with the fluorine atom. Carbons bonded to halogens are significantly shifted, with the C-F and C-I bonds showing the most pronounced effects.

Table 2: Predicted ^{13}C NMR Data (100 MHz, CDCl_3)

Signal Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity (due to F)	Coupling Constant (J, Hz)	Rationale
C-3 (C-F)	158 - 162	Doublet (d)	$^1\text{J}(\text{C},\text{F}) \approx 240\text{-}250$	Direct attachment to highly electronegative F; large one-bond coupling.
C-1 (C-Cl)	133 - 137	Doublet (d)	$^3\text{J}(\text{C},\text{F}) \approx 3\text{-}5$	Attached to Cl, meta to F.
C-5 (C-Br)	120 - 124	Doublet (d)	$^3\text{J}(\text{C},\text{F}) \approx 4\text{-}6$	Attached to Br, meta to F.
C-4 (C-H)	118 - 122	Doublet (d)	$^2\text{J}(\text{C},\text{F}) \approx 20\text{-}25$	Ortho to F, subject to strong two-bond C-F coupling.
C-6 (C-H)	115 - 119	Singlet or small doublet	$^4\text{J}(\text{C},\text{F}) \approx 1\text{-}3$	Para to F, weak long-range coupling.

| C-2 (C-I) | 90 - 95 | Doublet (d) | $^2\text{J}(\text{C},\text{F}) \approx 22\text{-}28$ | Strong shielding "heavy atom effect" from I; ortho to F. |

Part 2: Infrared (IR) Spectroscopy – Probing Molecular Vibrations

IR spectroscopy identifies the types of bonds present in a molecule by measuring their vibrational frequencies. For this compound, the key regions of interest are the C-H stretching, the C=C aromatic ring stretching, and the C-X (halogen) stretching regions.

Experimental Protocol: IR Data Acquisition

- Technique: Attenuated Total Reflectance (ATR) is the preferred method for a solid sample due to its simplicity and minimal sample preparation.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Procedure:
 - Ensure the ATR crystal (typically diamond or germanium) is clean by taking a background spectrum of air.
 - Place a small amount of the solid sample onto the crystal.
 - Apply pressure using the instrument's anvil to ensure good contact.
 - Collect the spectrum over a range of 4000-400 cm^{-1} .
 - Average 16 to 32 scans to obtain a high-quality spectrum.

Predicted IR Absorption Bands

The predicted spectrum is based on characteristic frequencies for polysubstituted aromatic compounds.^{[5][6]}

Table 3: Predicted IR Spectral Data

Wavenumber (cm ⁻¹)	Intensity	Assignment	Rationale
3100 - 3000	Weak-Medium	Aromatic C-H Stretch	Characteristic for sp ² C-H bonds.
1600 - 1550	Medium	Aromatic C=C Ring Stretch	The high degree of substitution may weaken this band.
1470 - 1430	Medium-Strong	Aromatic C=C Ring Stretch	A second characteristic band for the benzene ring skeleton.
1250 - 1000	Strong	C-F Stretch	The C-F bond vibration is typically very strong and occurs in this region. [6]
880 - 820	Strong	C-H Out-of-Plane Bending	For two adjacent protons on a benzene ring, a strong band is expected here. [7]
800 - 650	Medium	C-Cl Stretch	The C-Cl bond vibration falls within this range.
650 - 550	Medium	C-Br Stretch	The heavier bromine atom lowers the vibrational frequency.

| < 550 | Medium | C-I Stretch | The C-I stretch is expected at the lowest frequency among the halogens. |

Part 3: Mass Spectrometry (MS) – Determining Mass and Fragmentation

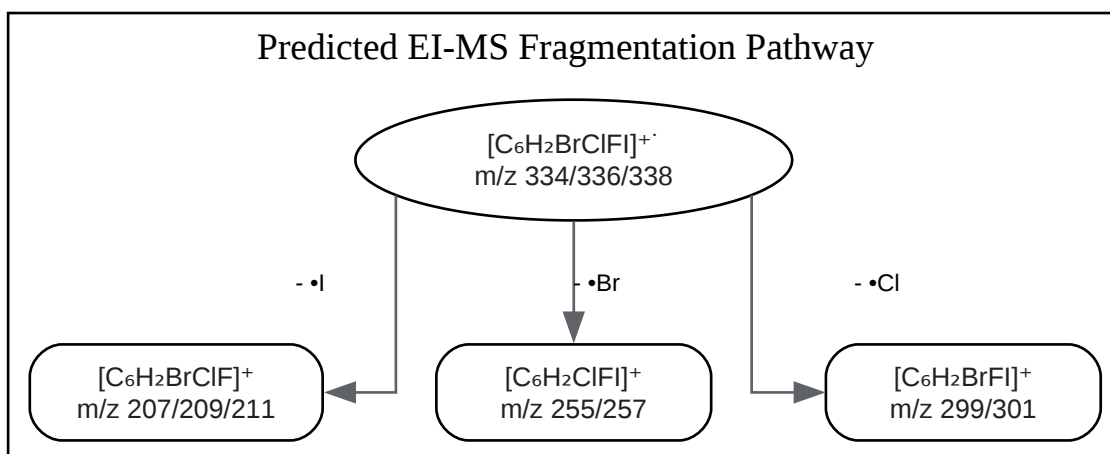
Mass spectrometry provides the molecular weight and, through fragmentation analysis, clues about the molecule's structure. For this compound, the isotopic patterns of bromine (^{79}Br : $^{81}\text{Br} \approx 1:1$) and chlorine (^{35}Cl : $^{37}\text{Cl} \approx 3:1$) will be critical for identifying the molecular ion and its fragments.

Experimental Protocol: MS Data Acquisition

- Ionization Technique: Electron Impact (EI) is a standard method that provides reproducible fragmentation patterns.
- Instrumentation: A Gas Chromatograph-Mass Spectrometer (GC-MS) or a direct insertion probe on a mass spectrometer.
- Procedure (GC-MS):
 - Dissolve a small amount of the sample in a volatile solvent (e.g., dichloromethane).
 - Inject the solution into the GC. The compound will be separated from any impurities and introduced into the mass spectrometer.
 - The MS will be scanned over a mass range of m/z 50-400.
- EI Parameters: Standard electron energy of 70 eV.

Predicted Mass Spectrum

The molecular weight of $\text{C}_6\text{H}_2\text{BrClFI}$ is 335.34 g/mol. The mass spectrum will show a complex molecular ion (M^+) cluster due to the isotopes of Br and Cl. The most abundant peak in this cluster will correspond to the ion containing ^{79}Br and ^{35}Cl .



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